

Technical Guide: Characterization of 5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: 5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine

Cat. No.: B15257285

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Introduction & Compound Significance

The target compound, **5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine**, represents a high-value "bifunctional" intermediate.

- **The 4-Amine:** Serves as a nucleophilic handle for amide coupling, reductive amination, or urea formation (common in kinase inhibitor design).
- **The 3-Bromo:** Provides an orthogonal electrophilic site for Suzuki-Miyaura or Buchwald-Hartwig couplings, allowing late-stage diversification of the phenyl ring.
- **The 1,5-Regiochemistry:** The placement of the phenyl ring at the 5-position (adjacent to the N-methyl) creates a specific steric and electronic vector distinct from the more thermodynamically stable 1,3-isomer. Verifying this regiochemistry is the primary analytical challenge.

Compound Identity

Property	Detail
IUPAC Name	5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine
Molecular Formula	C ₁₀ H ₁₀ BrN ₃
Molecular Weight	252.11 g/mol
Monoisotopic Mass	251.0058 (⁷⁹ Br) / 253.0038 (⁸¹ Br)
Key Structural Features	Pyrazole core, N-methyl (pos 1), Free amine (pos 4), 3-Bromophenyl (pos 5)

Analytical Strategy & Workflow

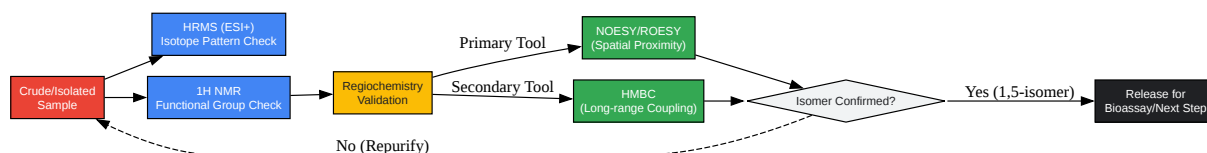
The characterization pipeline must move beyond simple purity checks to absolute structural confirmation. The synthesis of N-methyl pyrazoles often yields a mixture of 1,3- and 1,5-regioisomers. Standard 1D NMR is insufficient to distinguish these definitively without reference standards.

Core Characterization Architecture[11]

- HRMS: Confirm formula and bromine isotope pattern.
- 1D NMR (

H,

C): Assign functional groups and count protons.
- 2D NMR (NOESY/HMBC):CRITICAL STEP. Establish the N-Methyl to Phenyl spatial relationship.
- HPLC: Quantify purity and separate potential regioisomers.



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Figure 1: Analytical workflow emphasizing the necessity of 2D NMR for regioisomer confirmation.

Structural Elucidation Protocols

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO- d_6 is recommended over $CDCl_3$ to ensure solubility of the free amine and to sharpen the exchangeable $-NH_2$ protons.

1. Proton NMR (

H) Expected Profile

- 3.60 - 3.75 ppm (3H, s): N-Methyl group. Note: In the 1,5-isomer, this signal is often slightly shielded compared to the 1,3-isomer due to the ring current of the adjacent phenyl group.
- 4.00 - 5.50 ppm (2H, br s): $-NH_2$ amine protons. Broadness depends on water content and concentration. D_2O shake will eliminate this signal.
- 7.30 - 7.70 ppm (4H, m): 3-Bromophenyl aromatic protons. Look for the characteristic pattern of a meta-substituted ring (singlet-like H-2, two doublets, one triplet).
- 7.40 - 7.60 ppm (1H, s): Pyrazole H-3. This is the only proton on the heterocyclic ring.

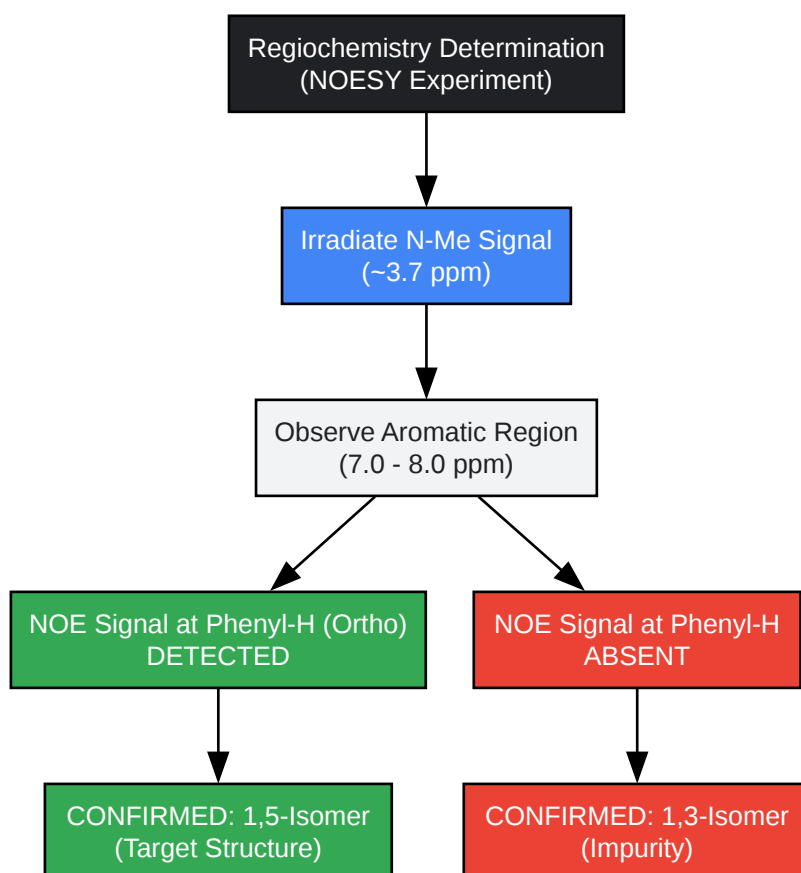
2. Regiochemistry: The 1,3 vs. 1,5 Problem

This is the most critical quality attribute.

- Target (1,5-isomer): The N-Methyl group is spatially proximal to the phenyl ring ortho-protons.
- Impurity (1,3-isomer): The N-Methyl group is distant from the phenyl ring.

Protocol: 1D NOESY (Nuclear Overhauser Effect Spectroscopy)

- Select the N-Methyl resonance (~3.7 ppm) for irradiation.
- Positive Result (1,5-isomer): You will observe a strong NOE enhancement of the phenyl ortho-protons (~7.3-7.5 ppm).
- Negative Result (1,3-isomer): No enhancement of aromatic protons. You may see enhancement of the Pyrazole H-4 (if amine wasn't there) or H-5, but in this molecule, position 4 is substituted.



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Figure 2: Decision tree for distinguishing the 1,5-isomer from the 1,3-isomer using NOESY.

B. Mass Spectrometry (MS)

Method: UPLC-MS (ESI+)

- Parent Ion: Look for $[M+H]^+$ at m/z 252.0 and 254.0.
- Isotope Pattern: The presence of one bromine atom dictates a 1:1 intensity ratio between the M and M+2 peaks.
 - If the ratio is not 1:1, suspect contamination or dechlorination.
 - If the mass is M+41 (Acetonitrile adduct), adjust ionization parameters (increase cone voltage).

Physicochemical Profiling

For drug development applications, early profiling of the solid state and solution properties is essential.

Parameter	Method	Expected/Typical Value	Relevance
pKa (Amine)	Potentiometric Titration	~3.5 - 4.5	The 4-aminopyrazole is weakly basic due to conjugation with the electron-rich pyrazole ring.
LogP	HPLC (Reverse Phase)	2.2 - 2.8	Moderate lipophilicity; suitable for oral drug fragments.
Solubility	Kinetic (DMSO stock into PBS)	Low in neutral buffer	Likely requires formulation (acidification) or organic co-solvent for bioassays.
Appearance	Visual	Off-white to tan solid	Amines are prone to oxidation; color darkening indicates instability.

Experimental Protocols

Protocol 1: HPLC Purity Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid (or TFA).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/amine absorption).
- Pass Criteria: >95% Area Under Curve (AUC).

- Note: The 1,3-isomer impurity typically elutes later than the 1,5-isomer on standard C18 columns due to the more planar/less sterically crowded conformation allowing better interaction with the stationary phase.

Protocol 2: Stability Handling

- Storage: -20°C under inert atmosphere (Argon/Nitrogen).
- Sensitivity: Primary aromatic amines can oxidize to diazo species or azo-dimers upon prolonged exposure to air/light.
- Safety (SDS Highlight): Treat as a potential skin sensitizer and toxic by ingestion (typical for aminopyrazoles).

Functional Verification (Derivatization)

To certify the compound's quality for medicinal chemistry campaigns, a "Use Test" is recommended.

Test Reaction: Standard Amide Coupling

- React 10 mg of **5-(3-Bromophenyl)-1-methyl-1H-pyrazol-4-amine** with Benzoyl Chloride (1.1 eq) and Pyridine (2 eq) in DCM.
- Monitor: TLC or LCMS.
- Success Criteria: Complete conversion to the amide within 1 hour.
 - Failure Mode: If conversion is sluggish, the amine may be protonated (salt form) or the steric bulk of the 5-phenyl ring is hindering the 4-position (rare, but possible with very bulky acylating agents).

References

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